

4-Methylbenzylidene-4-methylaniline IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylbenzylidene-4-methylaniline

Cat. No.: B2402642

[Get Quote](#)

An In-depth Technical Guide to N,1-bis(4-methylphenyl)methanimine

This technical guide provides a comprehensive overview of N,1-bis(4-methylphenyl)methanimine, a Schiff base compound. The guide is intended for researchers, scientists, and professionals in the field of drug development and materials science, detailing its chemical identity, physicochemical properties, synthesis, and potential applications.

Chemical Identity and Nomenclature

The compound commonly known as **4-Methylbenzylidene-4-methylaniline** is systematically named N,1-bis(4-methylphenyl)methanimine according to IUPAC nomenclature^[1]. It is also referred to as 4-Methyl-N-[(4-methylphenyl)methylidene]aniline^{[2][3][4]}. This molecule belongs to the class of organic compounds known as Schiff bases, which are characterized by a carbon-nitrogen double bond with the nitrogen atom connected to an aryl or alkyl group, but not hydrogen.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	N,1-bis(4-methylphenyl)methanimine [1]
Common Name	4-Methylbenzylidene-4-methylaniline
CAS Registry Number	16979-20-7 [1] [2] [3]
Molecular Formula	C15H15N [1] [2] [3]
Molecular Weight	209.29 g/mol [1]
InChI	InChI=1S/C15H15N/c1-12-3-7-14(8-4-12)11-16-15-9-5-13(2)6-10-15/h3-11H,1-2H3 [1] [2] [3]
InChIKey	LKMIOABGTREIHR-UHFFFAOYSA-N [1] [2] [3]
Canonical SMILES	Cc1ccc(C=Nc2ccc(C)cc2)cc1 [4]

Physicochemical and Spectroscopic Data

The physicochemical properties of N,1-bis(4-methylphenyl)methanimine are crucial for its handling, characterization, and application. A summary of its key properties is provided below.

Table 2: Physicochemical Properties

Property	Value	Source
Enthalpy of Formation (gas)	Not Available	Cheméo [4]
Enthalpy of Vaporization	Not Available	Cheméo [4]
Octanol/Water Partition Coefficient (logP)	Not Available	Cheméo [4]
Water Solubility (logWS)	Not Available	Cheméo [4]
Kovats Retention Index (non-polar standard)	1882	PubChem [5]

Table 3: Spectroscopic Data

Spectroscopy Type	Key Peaks/Signals	Source
Mass Spectrometry (GC-MS)	m/z Top Peak: 209, 2nd Highest: 208, 3rd Highest: 162	PubChem[1]
1D NMR	Data available in NMRShiftDB	PubChem[5]

Synthesis Protocol

N,1-bis(4-methylphenyl)methanimine, being a Schiff base, is typically synthesized via a condensation reaction between an amine and a carbonyl compound. In this case, the reactants are 4-methylaniline (p-toluidine) and 4-methylbenzaldehyde (p-tolualdehyde).

General Experimental Protocol

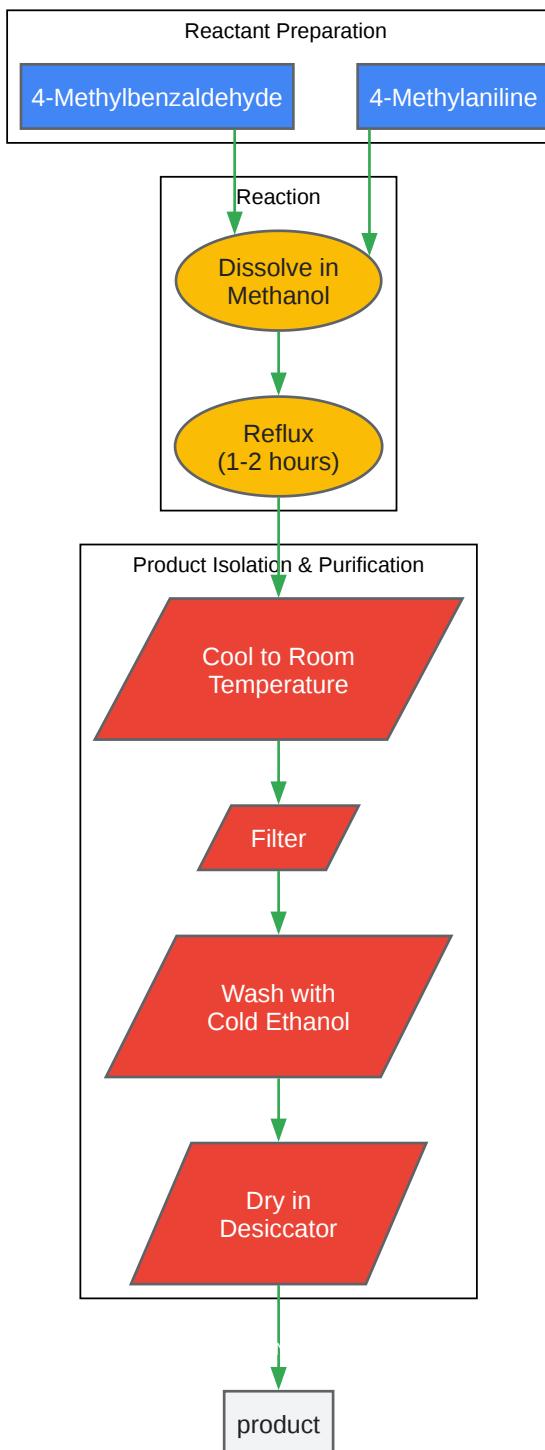
The synthesis generally involves the condensation of equimolar amounts of 4-methylbenzaldehyde and 4-methylaniline[6]. The reaction is often carried out in a solvent such as ethanol or methanol and may be refluxed to ensure completion[6]. The product, a Schiff base, can then be isolated by filtration after cooling the reaction mixture, followed by washing and drying[6].

Detailed Steps:

- **Reactant Preparation:** Dissolve 4-methylbenzaldehyde (1 equivalent) and 4-methylaniline (1 equivalent) in a suitable solvent (e.g., methanol) in a round-bottom flask.
- **Reaction:** The mixture is refluxed for a specified period, typically one to two hours, with constant stirring[6].
- **Product Isolation:** After reflux, the mixture is cooled to room temperature, allowing the product to crystallize.
- **Purification:** The solid product is collected by filtration, washed with a small amount of cold solvent (e.g., ethanol), and then dried in a desiccator over a drying agent like anhydrous phosphorus pentoxide[6].

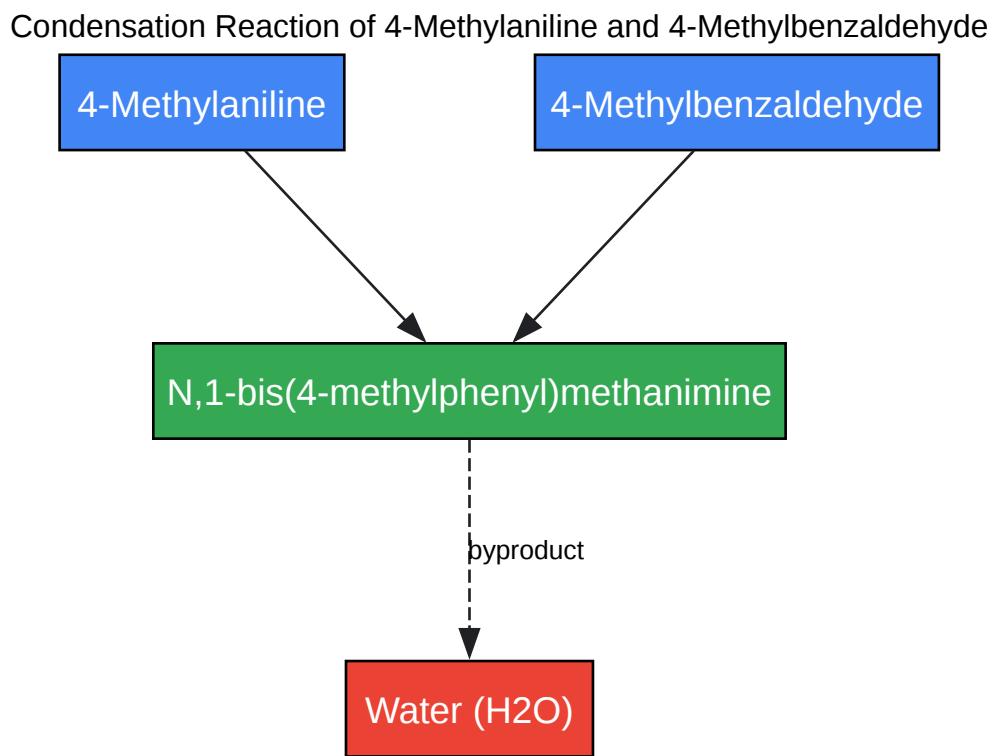
The workflow for this synthesis is illustrated in the diagram below.

Synthesis Workflow for N,1-bis(4-methylphenyl)methanimine

[Click to download full resolution via product page](#)

Caption: Synthesis workflow for N,1-bis(4-methylphenyl)methanimine.

The logical relationship of the synthesis is depicted in the following diagram, illustrating the condensation reaction.



[Click to download full resolution via product page](#)

Caption: Condensation reaction scheme.

Potential Applications

While specific applications for N,1-bis(4-methylphenyl)methanimine are not extensively documented in the provided search results, aniline and its derivatives are known to be versatile building blocks in various industries[7].

- Pharmaceuticals: Aniline derivatives serve as precursors for the synthesis of a wide range of pharmaceutical compounds with diverse biological activities[7]. The imine linkage in Schiff bases is also a key feature in many biologically active molecules.

- **Dyes and Pigments:** The conjugated system in N,1-bis(4-methylphenyl)methanimine is characteristic of chromophores, suggesting potential applications in the synthesis of dyes and pigments, a common use for aniline compounds[7].
- **Polymers:** Aniline-based compounds are utilized in the production of polymers[7]. Schiff bases can also be polymerized or used as ligands in coordination polymers.
- **Coordination Chemistry:** Schiff bases are important ligands in coordination chemistry, capable of forming stable complexes with various metal ions. These complexes can have applications in catalysis and materials science[6].

Safety and Handling

N,1-bis(4-methylphenyl)methanimine is classified as harmful if swallowed and toxic to aquatic life with long-lasting effects[1]. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound. It should be stored in a cool, dry, and well-ventilated area away from incompatible materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(4-Methylbenzylidene)-P-toluidine | C15H15N | CID 525721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Methylbenzylidene-4-methylaniline [webbook.nist.gov]
- 3. 4-Methylbenzylidene-4-methylaniline [webbook.nist.gov]
- 4. 4-Methylbenzylidene-4-methylaniline (CAS 16979-20-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. N-benzylidene-4-methylaniline | C14H13N | CID 75276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. idosr.org [idosr.org]

- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [4-Methylbenzylidene-4-methylaniline IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2402642#4-methylbenzylidene-4-methylaniline-iupac-name>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com